

potential off-target effects of PCAF-IN-2

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Compound of Interest

Compound Name: PCAF-IN-2

Cat. No.: B11103919

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Technical Support Center: PCAF-IN-2

Disclaimer: Information regarding the off-target effects of **PCAF-IN-2** is not extensively available in the public domain. This technical support center provides a framework for addressing potential off-target effects based on common observations with similar epigenetic and signaling inhibitors. The experimental protocols and troubleshooting guides are intended as a starting point for researchers to design their own validation experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PCAF-IN-2** and what is its known on-target activity?

PCAF-IN-2 (also known as compound 17) is an inhibitor of the p300/CBP-associated factor (PCAF), a histone acetyltransferase (HAT). It has been shown to have an in vitro IC₅₀ value of 5.31 μ M for PCAF.^{[1][2][3][4][5]} **PCAF-IN-2** has demonstrated anti-tumor activity in various cancer cell lines and can induce apoptosis and cell cycle arrest at the G2/M phase.

Q2: Are there any known off-target effects of **PCAF-IN-2**?

Currently, there is no publicly available data detailing the comprehensive selectivity profile or specific off-target interactions of **PCAF-IN-2**. As with many small molecule inhibitors, it is possible that **PCAF-IN-2** may interact with other proteins, particularly other bromodomain-containing proteins or kinases. Researchers should independently validate the selectivity of **PCAF-IN-2** in their experimental systems.

Q3: My experimental results with **PCAF-IN-2** are not what I expected based on PCAF inhibition alone. What could be the cause?

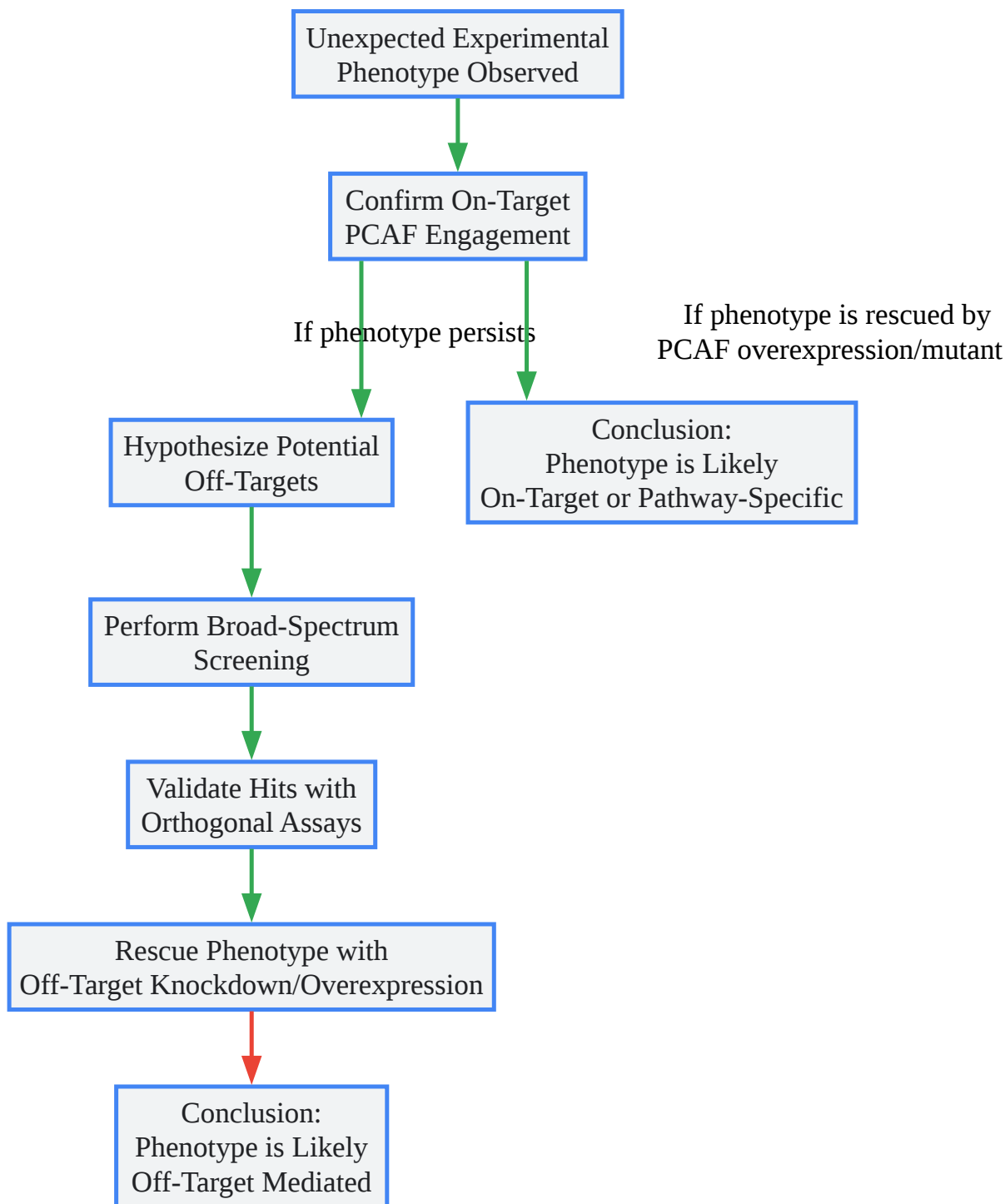
Unexpected results could be due to several factors, including:

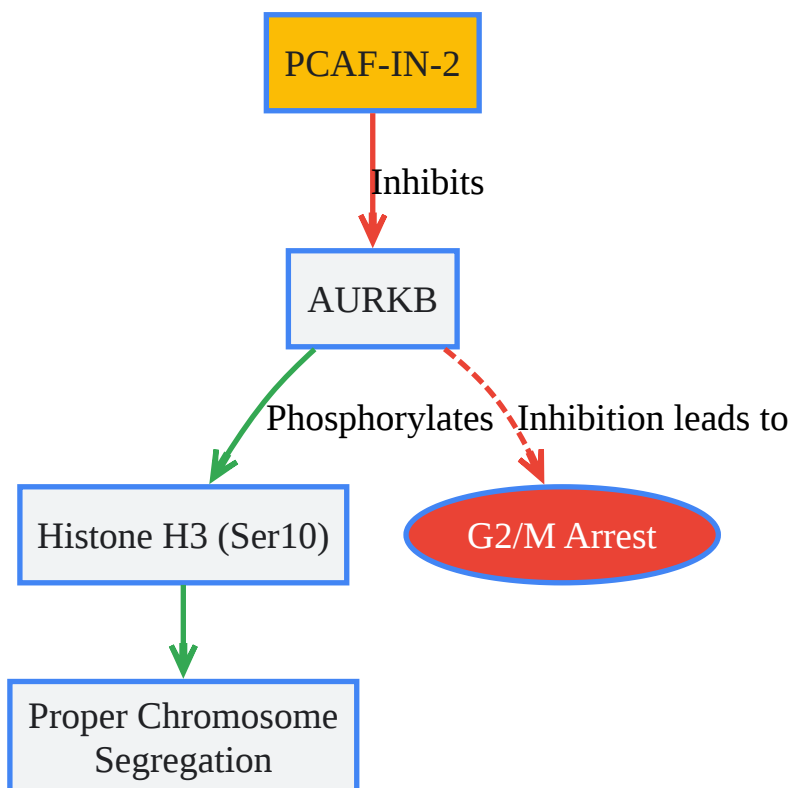
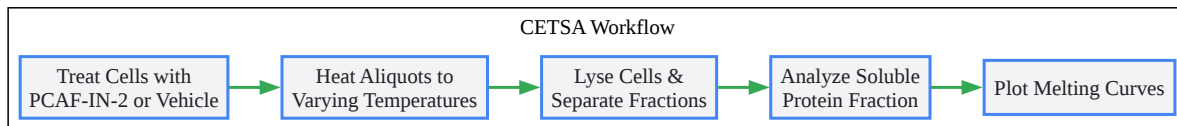
- **Potential Off-Target Effects:** **PCAF-IN-2** may be inhibiting other cellular targets in addition to PCAF.
- **Cell-Type Specificity:** The effects of PCAF inhibition can vary significantly between different cell lines or model systems.
- **Experimental Conditions:** Factors such as inhibitor concentration, treatment duration, and cell density can influence the outcome.
- **Compound Stability and Purity:** Ensure the integrity of your **PCAF-IN-2** stock.

This guide provides methodologies to investigate potential off-target effects.

Troubleshooting Unexpected Phenotypes

If you observe a phenotype that cannot be readily explained by the inhibition of PCAF, it is crucial to consider and investigate potential off-target effects. The following troubleshooting guide outlines a general workflow for this process.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PCAF-IN-2[Cas# 56173-05-8 [glpbio.cn]

- 4. medchemexpress.com [medchemexpress.com]
- 5. teubio.com [teubio.com]
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